

Application Notes and Protocols for In Vivo Studies of GW328267

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Compound of Interest

Compound Name: GW 328267

Cat. No.: B1672457

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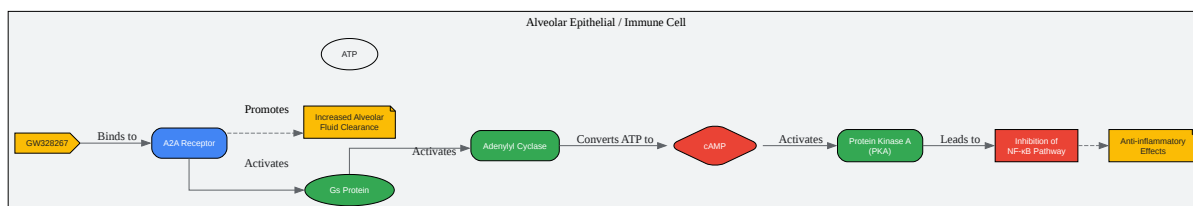
For Researchers, Scientists, and Drug Development Professionals

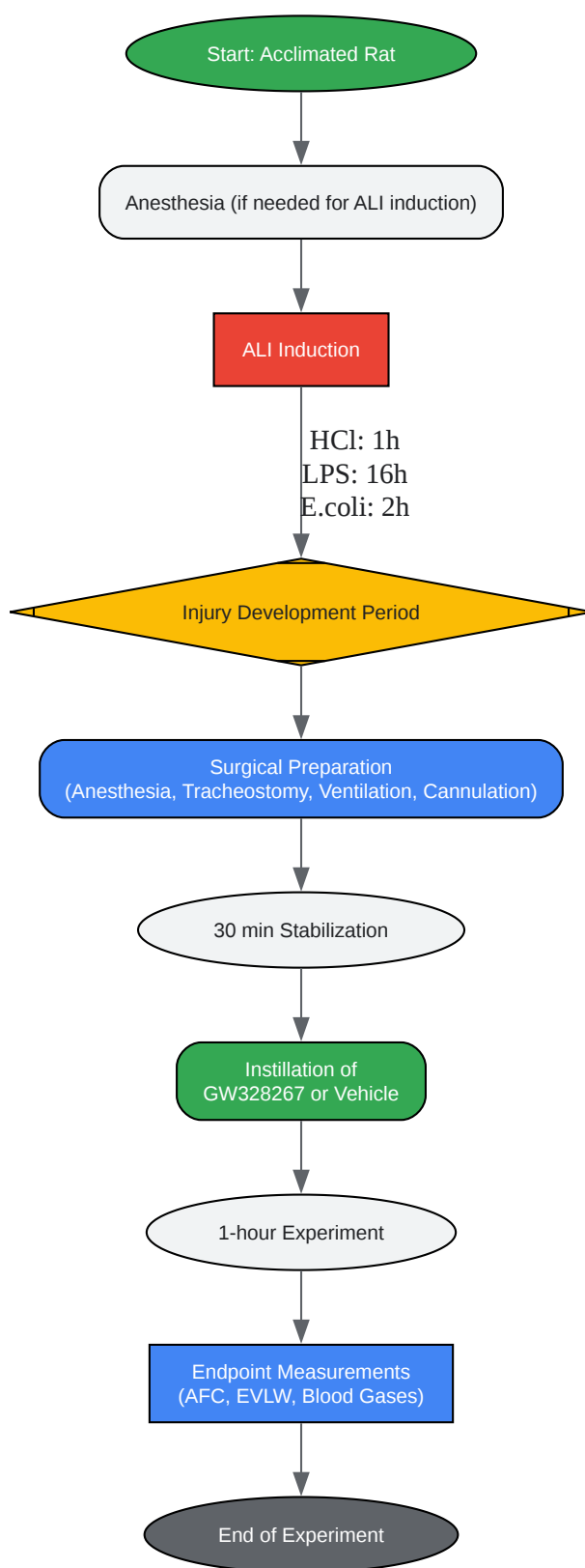
These application notes provide a detailed experimental protocol for in vivo studies of the A2A adenosine receptor agonist, GW328267, based on preclinical research in rat models of acute lung injury (ALI). The protocols and data presented are compiled from peer-reviewed studies to guide researchers in designing and executing similar experiments.

Overview and Mechanism of Action

GW328267 is a potent and selective agonist for the A2A adenosine receptor (A2AR). In the context of acute lung injury, the activation of A2AR by GW328267 has been shown to have protective effects. The primary mechanism involves the stimulation of a Gs protein-coupled signaling cascade, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP) levels. This elevation in cAMP is crucial for down-regulating inflammatory responses, primarily through the inhibition of the pro-inflammatory transcription factor NF- κ B. Additionally, A2AR activation promotes alveolar fluid clearance, a critical process for the resolution of pulmonary edema, a hallmark of ALI.

Signaling Pathway of GW328267





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